

Definitive Guide to Safe Handling and Logistics: Biotinyl-phenylboronic Acid

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Compound of Interest

Compound Name: *Biotinyl-phenylboronic acid*

Cat. No.: *B3245129*

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Executive Summary & Chemical Identity

Biotinyl-phenylboronic acid (CAS: 1661014-48-7) is a specialized bioconjugation reagent used primarily for the labeling of protein-bound halides via Suzuki-Miyaura cross-coupling or oxidative Heck reactions.[1] Unlike generic bulk solvents, this reagent presents a dual challenge: it requires strict protection of the operator from irritation and strict protection of the reagent from atmospheric hydrolysis.

This guide replaces generic safety templates with a specific, field-proven operational workflow designed to maintain the integrity of this air-sensitive compound while ensuring personnel safety.

Chemical Property	Specification
CAS Number	1661014-48-7
Molecular Weight	363.24 g/mol
Physical State	Off-white solid powder
Solubility	Soluble in DMSO, MeOH, 0.1N NaOH; sparingly soluble in water
Primary Hazard	Skin/Eye/Respiratory Irritant (H315, H319, H335)
Reagent Stability	Hygroscopic; susceptible to boroxine formation (dehydration)

Hazard Assessment & PPE Selection Matrix

The Mechanism of Hazard

Boronic acids are Lewis acids. Upon contact with mucous membranes (eyes, lungs), they can reversibly bind to diols (carbohydrates) on cell surfaces, causing irritation. While **Biotinyl-phenylboronic acid** is not classified as acutely toxic (e.g., fatal), it is a potent sensitizer and irritant.

Critical Safety Directive: Do not treat this merely as "dust." The biological activity of the biotin moiety combined with the reactivity of the boronic acid group necessitates containment to prevent inhalation and cross-contamination of other biological assays in the lab.

PPE Decision Matrix

Use this table to select gear based on your specific operation.

PPE Component	Standard Operation (Weighing/Solubilization)	High-Risk Operation (Spill Cleanup/Synthesis)	Technical Rationale
Hand Protection	Nitrile Gloves (Min 0.11 mm thickness)	Double Gloving (Nitrile over Nitrile)	Nitrile provides excellent chemical resistance to the DMSO usually used to dissolve this compound. Latex is permeable to DMSO.
Eye Protection	Safety Glasses with side shields	Chemical Goggles (Tight seal)	Prevents ocular contact with fine airborne dust which can cause immediate stinging and tearing (H319).
Respiratory	Fume Hood (Sash at 18")	N95/P100 Respirator (If hood unavailable)	The solid is a fine powder; static charge can disperse it easily. Inhalation causes respiratory tract irritation (H335).
Body Protection	Lab Coat (Cotton/Poly, buttoned)	Lab Coat + Apron	Prevents accumulation of bioactive dust on street clothes.

Operational Protocol: The "Zero-Hydrolysis" Workflow

This protocol integrates safety with reagent stability. Boronic acids can degrade into boroxines or hydrolyze if handled improperly.

Phase 1: Storage & Equilibration

The Error: Opening a cold bottle immediately introduces atmospheric moisture, degrading the boronic acid moiety. The Fix:

- Storage: Store at -20°C in a desiccated container.
- Equilibration: Remove the vial from the freezer 30 minutes before use. Do not open until it reaches room temperature. Wipe the exterior with a dry tissue to remove condensation before uncapping.

Phase 2: Weighing & Solubilization

Step-by-Step Methodology:

- Setup: Place the balance inside a chemical fume hood. If the balance is static-prone, use an ionizing gun.
- Weighing: Transfer the solid using a clean spatula into a pre-tared glass vial.
 - Note: Avoid using plastic weigh boats if dissolving in DMSO immediately, as trace plasticizers can leach.
- Solubilization:
 - Add DMSO (Dimethyl sulfoxide) or Methanol first.
 - Why? The compound is sparingly soluble in neutral water. Dissolving in organic solvent first ensures complete solvation before diluting into aqueous buffers.
 - Concentration: Typical stock solutions are prepared at 10–50 mM.

Phase 3: Workflow Visualization

The following diagram illustrates the logical flow for handling **Biotinyl-phenylboronic acid** to maximize safety and yield.



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Figure 1: Operational workflow ensuring operator safety and reagent integrity by preventing moisture ingress.

Emergency Response Procedures

In the event of exposure, immediate action mitigates long-term sensitization risks.

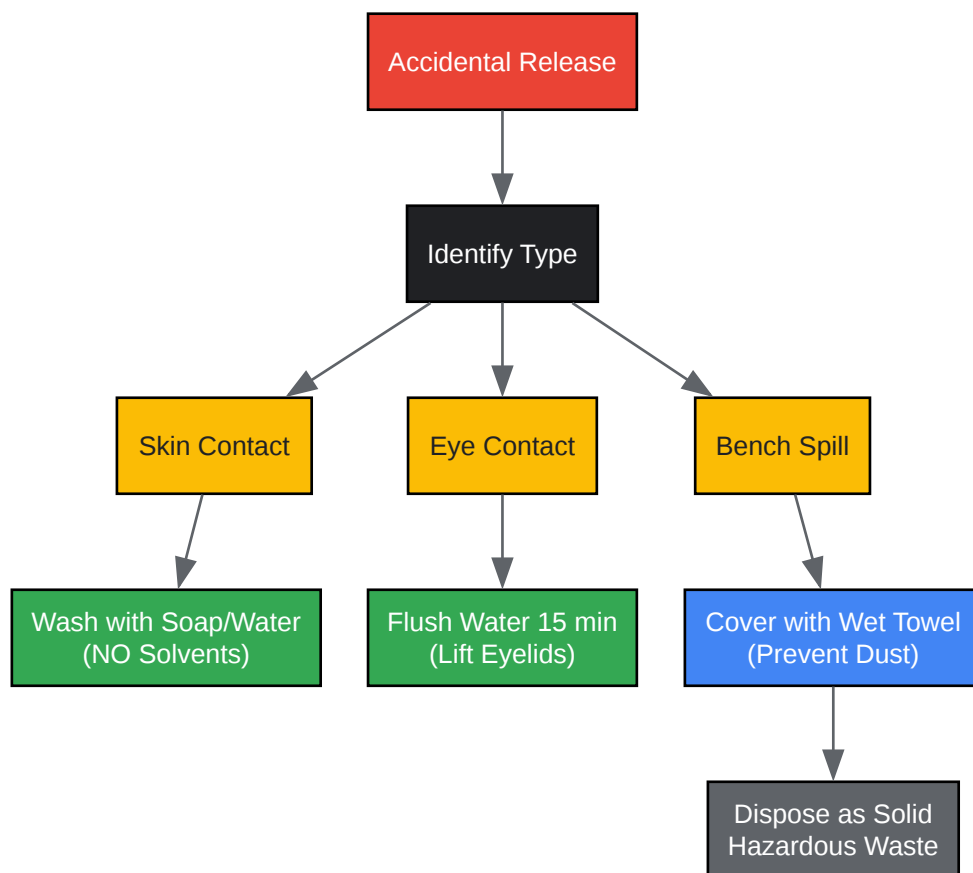
Exposure Response Logic

- Eye Contact: Immediately flush with water for 15 minutes.[2][3][4][5] Lift eyelids occasionally. Boronic acids are acidic; rapid dilution is key.
- Skin Contact: Wash with soap and water.[6] Do not use ethanol or DMSO to wash skin, as this may increase the permeation of the compound into the bloodstream.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.

Spill Management

Scenario: You drop the vial, spilling 100mg of powder on the bench.

- Evacuate the immediate area of personnel.
- Don PPE: Goggles, Nitrile gloves, Lab coat.[7]
- Contain: Cover the spill with a wet paper towel (water or ethanol) to prevent dust generation.
- Clean: Wipe up the wet slurry. Place in a sealed bag.
- Decontaminate: Wash the surface with 10% sodium bicarbonate solution (neutralizes residual acidity) followed by water.



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Figure 2: Decision logic for emergency response, prioritizing dust containment and rapid decontamination.

Disposal & Waste Management

Disposal must comply with local environmental regulations (RCRA in the US).

Waste Stream	Classification	Disposal Protocol
Solid Waste	Hazardous Chemical Waste	Collect in a labeled container. Do not throw in trash. Label as "Biotinyl-phenylboronic acid - Irritant".
Liquid Waste (DMSO)	Organic Solvent Waste	Segregate into halogenated or non-halogenated organic waste depending on the solvent mixture.
Contaminated Sharps	Bio/Chem Hazard	If used with biological samples, dispose of in sharps container labeled for both chemical and biological hazards.

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